

Troubleshooting inaccurate VSWR measurements with VB1080

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Compound of Interest

Compound Name: VB1080

Cat. No.: B15610365

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Technical Support Center: VB1080 VSWR Bridge

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving issues with inaccurate Voltage Standing Wave Ratio (VSWR) measurements using the **VB1080** VSWR Bridge with a compatible RIGOL DSA series spectrum analyzer.

Frequently Asked Questions (FAQs)

Q1: What is the **VB1080** and what is it used for?

A1: The **VB1080** is a VSWR bridge used in conjunction with a RIGOL DSA series spectrum analyzer to measure S11-related parameters, including return loss, reflection coefficient, and VSWR.^[1] Its typical applications involve measuring the S11 parameters of components like filters, amplifiers, and mixers, as well as determining the resonant frequency and VSWR of antennas.^[1]

Q2: What equipment is required to perform a VSWR measurement with the **VB1080**?

A2: To perform a VSWR measurement, you will need the following:

- A RIGOL DSA series spectrum analyzer with a tracking generator (-TG model).
- A RIGOL **VB1080** VSWR bridge.

- The device under test (DUT).
- High-quality coaxial cables and adapters with the correct impedance matching.

Q3: What is a "good" VSWR value?

A3: A perfect impedance match corresponds to a VSWR of 1:1, indicating that no power is reflected. In practice, a VSWR of 1.1:1 to 1.2:1 is considered very good.^{[2][3]} A VSWR below 1.5:1 is generally considered to be a good impedance match. Higher VSWR values signify a greater degree of impedance mismatch and reduced efficiency.^{[2][3]}

Troubleshooting Guides

Issue 1: Inaccurate or Unstable VSWR Readings

Unreliable VSWR measurements can stem from several sources. Follow these steps to diagnose and resolve the issue.

Symptoms:

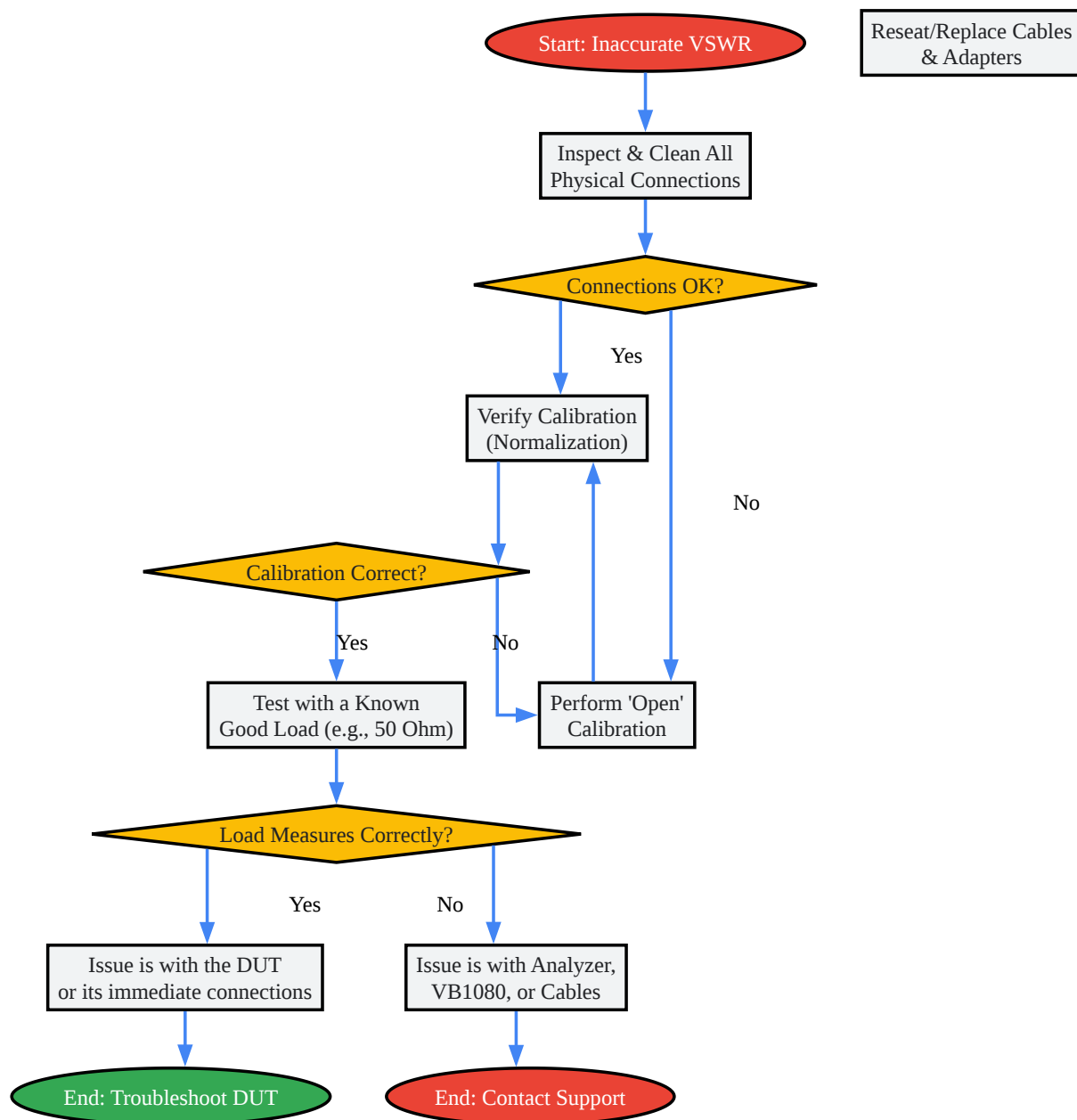
- VSWR readings fluctuate significantly.
- Measured VSWR is unexpectedly high.
- Measurements are not repeatable.

Troubleshooting Steps:

- Verify Physical Connections:
 - Ensure all connectors are clean. Use a lint-free swab and appropriate contact cleaner to remove any contaminants.^[2]
 - Check that all cables and adapters are securely fastened. Loose connections are a common source of error.
 - Inspect cables and connectors for any signs of damage, such as bends, frays, or worn-out connectors. Damaged components can significantly alter electrical properties.

- Review Calibration (Normalization) Procedure:
 - An incorrect or expired calibration is a primary cause of inaccurate VSWR measurements. [\[4\]](#)
 - Perform an "open" calibration before connecting the Device Under Test (DUT). This involves leaving the DUT port of the **VB1080** open to create a 100% reflection, which normalizes the measurement and minimizes the effects of cables and adapters. [\[2\]](#)[\[3\]](#)
 - Ensure the frequency span on the spectrum analyzer is correctly set for your DUT before calibration. [\[2\]](#)[\[3\]](#)
- Minimize External Influences:
 - Whenever possible, connect the DUT directly to the **VB1080** without using extra cables or adapters, as these can introduce additional reflections.
 - Be aware of "common mode currents" that can flow on the outside of the coaxial cable and affect measurements. While less of a concern in a controlled lab environment compared to antenna installations, ensuring proper grounding can help mitigate this.

Logical Troubleshooting Workflow:



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Caption: Troubleshooting workflow for inaccurate VSWR.

Issue 2: "Calibration Failed" or "Set Reference Failed" Error

This error message typically indicates a problem during the normalization process.

Possible Causes and Solutions:

Cause	Description	Solution
Faulty Reference Cable/Adapter	The cable or adapter used during the open calibration may be damaged or of poor quality.	Try using a different, high-quality cable for the reference setup. Ensure the cable is straight and not coiled during calibration.
Incorrect Calibration Procedure	The steps for performing the open calibration were not followed correctly.	Refer to the experimental protocol below and ensure each step is executed in the correct order. The DUT port must be open during the "Cal Open" step.
Instrument Drifting	The performance of the spectrum analyzer may have drifted due to temperature changes after the last calibration.	Allow the spectrum analyzer to warm up for the manufacturer-recommended time before calibration. If the ambient temperature changes significantly, perform a new calibration.
Internal Hardware Issue	There may be an issue with the spectrum analyzer's tracking generator or the VB1080 bridge itself.	If the above steps fail, test the spectrum analyzer's tracking generator output independently. If the problem persists, contact technical support.

Experimental Protocols

Protocol 1: Standard VSWR Measurement Procedure

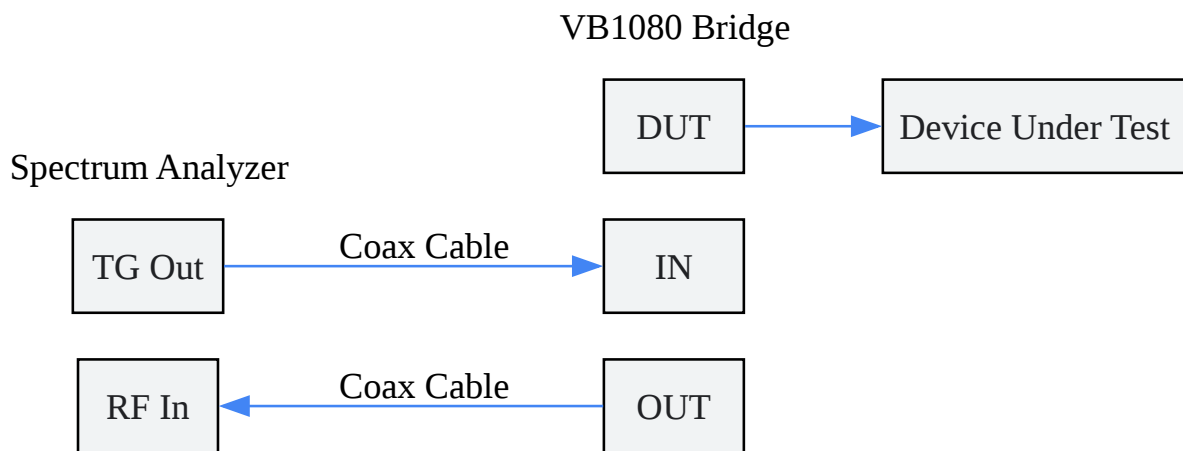
This protocol outlines the steps for a standard VSWR measurement using the **VB1080** and a RIGOL DSA series spectrum analyzer.

Methodology:

- Setup:
 - Connect the **VB1080** directly to the spectrum analyzer. The 'IN' port of the **VB1080** connects to the tracking generator output, and the 'OUT' port connects to the RF input of the analyzer.
 - Ensure all connections are secure.
 - Power on the spectrum analyzer and allow it to stabilize.
- Configuration:
 - Set the desired frequency range (start and stop frequencies) on the spectrum analyzer to match the operating range of the DUT.[\[2\]](#)[\[3\]](#)
 - Set the tracking generator output level to an appropriate power for your DUT.
- Calibration (Normalization):
 - Leave the 'DUT' port of the **VB1080** unconnected (open).
 - On the spectrum analyzer, navigate to the VSWR measurement menu.
 - Select the "Cal Open" or "Normalize" function. The analyzer will perform a sweep and store the trace as a reference. This effectively subtracts the losses and reflections of the test setup from the subsequent measurement.
- Measurement:
 - Connect the DUT to the 'DUT' port of the **VB1080**.
 - The spectrum analyzer will now display the VSWR of the DUT.

- Use markers to pinpoint the VSWR at specific frequencies of interest.

Measurement Setup Diagram:



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Caption: **VB1080** measurement setup.

Quantitative Data Summary

Table 1: Common VSWR Values and Corresponding Return Loss

This table provides a quick reference for converting between VSWR and Return Loss, which is often displayed in dB on the spectrum analyzer.

VSWR	Return Loss (dB)	Reflected Power (%)
1.0:1	∞	0%
1.1:1	26.44	0.23%
1.2:1	20.83	0.83%
1.3:1	17.69	1.70%
1.4:1	15.56	2.77%
1.5:1	13.98	4.00%
2.0:1	9.54	11.11%
3.0:1	6.02	25.00%

Data derived from standard VSWR to Return Loss conversion formulas.

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